

An In-depth Technical Guide to the Safe Handling of 3-(Bromomethyl)anisole

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Compound of Interest

Compound Name: 3-Methoxybenzyl bromide

Cat. No.: B123926

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety protocols and handling precautions for 3-(Bromomethyl)anisole (also known as **3-Methoxybenzyl bromide**). Adherence to these guidelines is critical to ensure a safe laboratory environment and minimize the risk of exposure-related incidents. This document is intended for professionals in research, development, and manufacturing who may handle this chemical.

Chemical Identification and Properties

Proper identification is the first step in ensuring chemical safety. 3-(Bromomethyl)anisole is a benzyl bromide derivative.^[1]

Identifier	Value
Chemical Name	3-(Bromomethyl)anisole
Synonyms	3-Methoxybenzyl bromide, 1-(Bromomethyl)-3-methoxybenzene
CAS Number	874-98-6
Molecular Formula	C ₈ H ₉ BrO
Molecular Weight	201.06 g/mol ^[2]

Quantitative physical and chemical properties are crucial for risk assessment and the design of safe experimental setups.

Property	Value	Source
Appearance	Liquid	
Boiling Point	152 °C (lit.)	[1]
Density	1.436 g/mL at 25 °C (lit.)	
Flash Point	113 °C (235.4 °F) - closed cup	
Refractive Index	n ₂₀ /D 1.575 (lit.)	

Hazard Identification and Classification

3-(Bromomethyl)anisole is classified as a hazardous substance and requires careful handling. [3] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating its hazards.

GHS Classification:

Hazard Class	Category	GHS Code
Skin Corrosion/Irritation	1B	H314
Serious Eye Damage/Eye Irritation	1	H318

GHS Pictograms and Signal Word:

- Pictogram: GHS05 (Corrosion)
- Signal Word: Danger[3]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[2][3]

- H318: Causes serious eye damage.[2]

Exposure Controls and Personal Protective Equipment (PPE)

To minimize exposure, a combination of engineering controls and personal protective equipment is mandatory.

Control Measure	Specification
Engineering Controls	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4] An eyewash station and safety shower must be readily accessible.
Eye/Face Protection	Wear chemical safety goggles and a face shield. [3]
Skin Protection	Wear chemically resistant gloves (e.g., nitrile, neoprene).[3] A lab coat or other protective clothing is required to prevent skin contact.[3]
Respiratory Protection	If working outside a fume hood or if vapors are generated, use a NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK (EN14387)).

Safe Handling and Storage Protocols

Proper handling and storage are paramount to preventing accidents and maintaining the chemical's integrity.

Handling:

- Avoid all personal contact, including inhalation of vapors.[5]
- Do not eat, drink, or smoke in areas where the chemical is handled.[5]

- Keep containers tightly sealed when not in use.[\[5\]](#)
- Use spark-proof tools and take measures to prevent electrostatic discharge.[\[6\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[5\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[7\]](#)
- Store in a locked and secure area.[\[8\]](#)

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [6] [8]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. Seek immediate medical attention. [8]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention. [6] [8]
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention. [8]

Accidental Release Measures

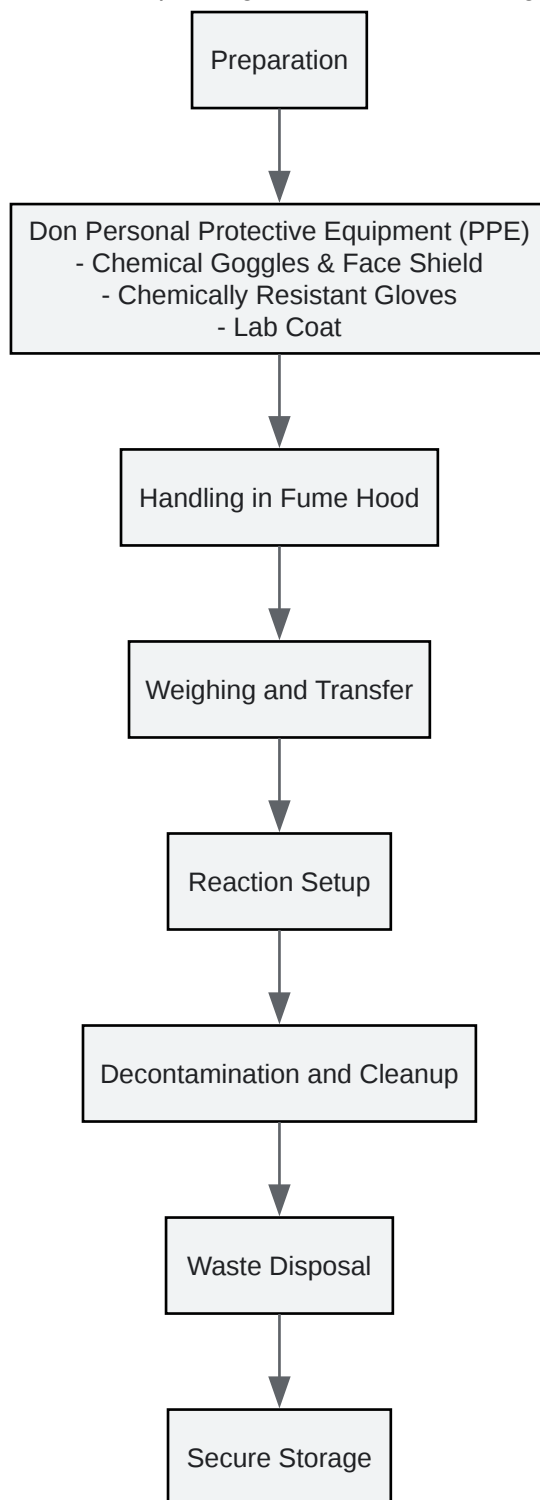
In case of a spill, follow these procedures to mitigate the hazard.

- Small Spills: Absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[\[5\]](#)
- Large Spills: Evacuate the area. Wear appropriate PPE and contain the spill. Prevent it from entering drains or waterways.[\[5\]](#)

Experimental Workflows

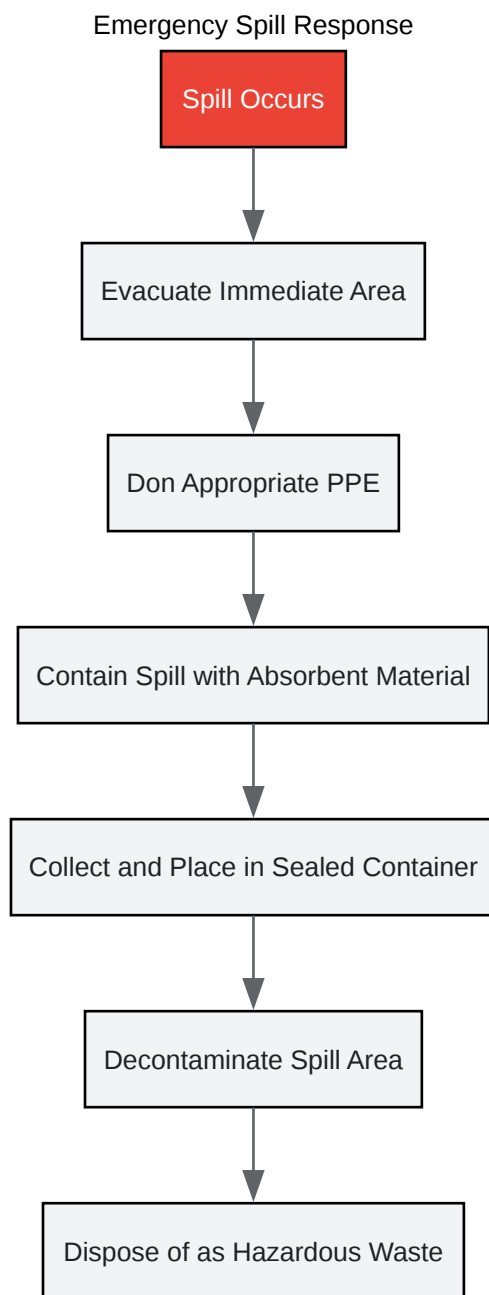
Standard Operating Procedure for Handling 3-(Bromomethyl)anisole

Standard Operating Procedure for Handling

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Caption: Workflow for the safe handling of 3-(Bromomethyl)anisole.

Emergency Response Protocol for Spills



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Caption: Emergency response workflow for a 3-(Bromomethyl)anisole spill.

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